

22-Methyltricosanoyl-CoA vs. pristanoyl-CoA in peroxisomal beta-oxidation

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Compound of Interest

Compound Name: 22-Methyltricosanoyl-CoA

Cat. No.: B15547569

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Conclusion

The peroxisomal beta-oxidation of pristanoyl-CoA is a well-defined metabolic pathway crucial for the degradation of dietary phytanic acid. While direct experimental data for **22-methyltricosanoyl-CoA** is limited, its metabolism is predicted to follow the same fundamental enzymatic steps, involving ACOX2/3, MFP2, and SCPx, characteristic of very long-chain and 2-methyl-branched fatty acids. The primary differences lie in the initial chain length and the number of beta-oxidation cycles required for chain shortening within the peroxisome.

Further research, utilizing the experimental protocols outlined in this guide, is necessary to fully elucidate the specific kinetics and regulation of **22-methyltricosanoyl-CoA** metabolism. Such studies will contribute to a more comprehensive understanding of peroxisomal function and its role in human health and disease.

- To cite this document: BenchChem. [22-Methyltricosanoyl-CoA vs. pristanoyl-CoA in peroxisomal beta-oxidation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15547569#22-methyltricosanoyl-coa-vs-pristanoyl-coa-in-peroxisomal-beta-oxidation\]](https://www.benchchem.com/product/b15547569#22-methyltricosanoyl-coa-vs-pristanoyl-coa-in-peroxisomal-beta-oxidation)

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